Application Note: Preparation of 4-Acetylthiomorpholine-3-carbothioamide for Biological Assays

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Compound of Interest

Compound Name:	*4-Acetylthiomorpholine-3-carbothioamide*
CAS No.:	*1936720-96-5*
Cat. No.:	*B2936999*

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Executive Summary

This technical guide outlines the optimized protocol for the synthesis, purification, and formulation of **4-Acetylthiomorpholine-3-carbothioamide**, a privileged heterocyclic scaffold utilized in drug discovery for its potential as a bioisostere of morpholine derivatives. Thiomorpholine-3-carbothioamides are increasingly relevant in fragment-based drug design (FBDD) due to the thioamide moiety's unique ability to act as a hydrogen bond donor/acceptor and a metal chelator (e.g., in metalloenzyme inhibition) [1].

This note prioritizes biological assay readiness, focusing not just on chemical yield but on purity profiles, solvent compatibility (DMSO), and hydrolytic stability required for high-throughput screening (HTS) and cellular assays.

Chemical Background & Rationale

The Scaffold Significance

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The thiomorpholine ring offers distinct physicochemical advantages over its morpholine analogue, primarily through increased lipophilicity (LogP) and metabolic stability. The introduction of the carbothioamide (-$CSNH_2$) group at the C3 position serves two critical functions:

- Electronic Modulation: The thioamide is a stronger acid and a weaker base than the corresponding amide, altering the pKa and improving membrane permeability.
- Target Engagement: The sulfur atom acts as a "soft" donor, enhancing affinity for "soft" metal centers (e.g., Zn^{2+} in metalloproteases) or forming specific dipole interactions in enzyme pockets [2].

Synthetic Strategy: Lawesson's Thionation

While multiple routes exist (e.g., addition of H_2S to nitriles), this protocol utilizes the thionation of 4-acetylthiomorpholine-3-carboxamide using Lawesson's Reagent (LR).[1] This method is selected for its operational simplicity, high chemoselectivity for the primary amide over the N-acetyl group (under controlled stoichiometry), and mild conditions that preserve stereochemistry [3].

Detailed Synthesis Protocol

Materials & Reagents

Reagent	Purity	Role
4-Acetylthiomorpholine-3-carboxamide	>95%	Precursor Scaffold
Lawesson's Reagent (LR)	98%	Thionating Agent
Tetrahydrofuran (THF)	Anhydrous	Solvent
Dichloromethane (DCM)	HPLC Grade	Extraction/Eluent
Sodium Bicarbonate ($NaHCO_3$)	Sat. Aq.	Quenching/Wash

Reaction Workflow

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Caution: Lawesson's Reagent releases H_2S and phosphorus byproducts. All operations must be performed in a fume hood.

- Setup: In a flame-dried round-bottom flask under Argon atmosphere, dissolve 4-Acetylthiomorpholine-3-carboxamide (1.0 equiv) in anhydrous THF (0.1 M concentration).
- Addition: Add Lawesson's Reagent (0.6 equiv) in a single portion. Note: 0.5-0.6 equiv is sufficient as LR transfers two sulfur atoms. Excess LR may lead to thionation of the N-acetyl group.
- Reaction: Heat the mixture to 60°C (gentle reflux) for 3–5 hours.
  - In-Process Control (IPC): Monitor by TLC (DCM/MeOH 95:5). The thioamide product typically has a higher R_f (less polar) than the starting amide.
- Workup:
  - Cool to room temperature (RT).
  - Concentrate THF under reduced pressure.
  - Redissolve residue in DCM.
  - Wash with saturated $NaHCO_3$ (2x) to hydrolyze and remove phosphorus byproducts.
  - Wash with Brine (1x), dry over Na_2SO_4, and concentrate.
- Purification: Flash Column Chromatography (Silica Gel).
  - Gradient: 0% -> 5% MeOH in DCM.
  - Goal: Remove the distinct smelling phosphorus residues.

Visualization of Synthesis Logic

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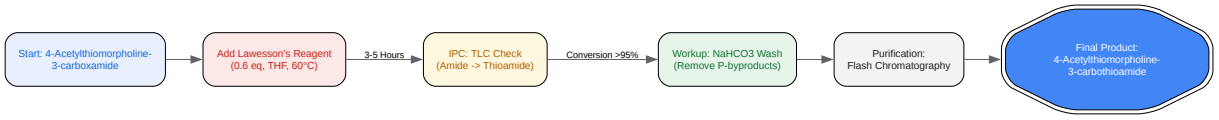

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Figure 1: Step-by-step synthetic workflow for the selective thionation of the carboxamide precursor.

Analytical Characterization (QC)

Before biological application, the compound must meet strict purity criteria.

Parameter	Method	Acceptance Criteria
Purity	HPLC-UV (254 nm)	> 98% Area
Identity	LC-MS (ESI+)	$[M+H]^+$ = 189.07 (Calc: 188.06)
Structure	^1H NMR (DMSO-d_6)	Diagnostic -$CSNH_2$ protons (broad singlets, ~9.5 & 10.0 ppm)
Residual Solvent	GC-Headspace	THF/DCM < ICH Limits

Biological Assay Preparation Protocol

This section addresses the critical "Last Mile" problem: converting a solid powder into a reliable assay reagent. Thioamides are prone to oxidation (to amides or sulfines) if mishandled.

Stock Solution Preparation (10 mM)

- Solvent: Use sterile, anhydrous DMSO (Dimethyl Sulfoxide).

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- Calculation: Weigh approximately 1.88 mg of powder into a sterile microcentrifuge tube. Add 1.0 mL DMSO.
  - Tip: Vortex vigorously for 30 seconds. Sonicate for 5 minutes if visual particulates remain.
- Storage: Aliquot into small volumes (e.g., 50 µL) to avoid freeze-thaw cycles. Store at -20°C or -80°C.
  - Stability Window: Use thawed aliquots within 24 hours. Discard after use.

Aqueous Dilution (Assay Working Solution)

Direct dilution into aqueous media can cause precipitation. Use the Intermediate Dilution Step:

- Step A (100x Stock): Dilute 10 mM DMSO stock to 1 mM in DMSO.
- Step B (Intermediate): Dilute 1 mM DMSO stock 1:10 into Assay Buffer (resulting in 100 µM, 10% DMSO).
- Step C (Final): Dilute 1:10 into cell culture media or enzyme buffer (Final: 10 µM, 1% DMSO).
  - Validation: Measure Absorbance at 600nm (OD600) to check for turbidity/precipitation immediately after dilution.

Assay Prep Workflow

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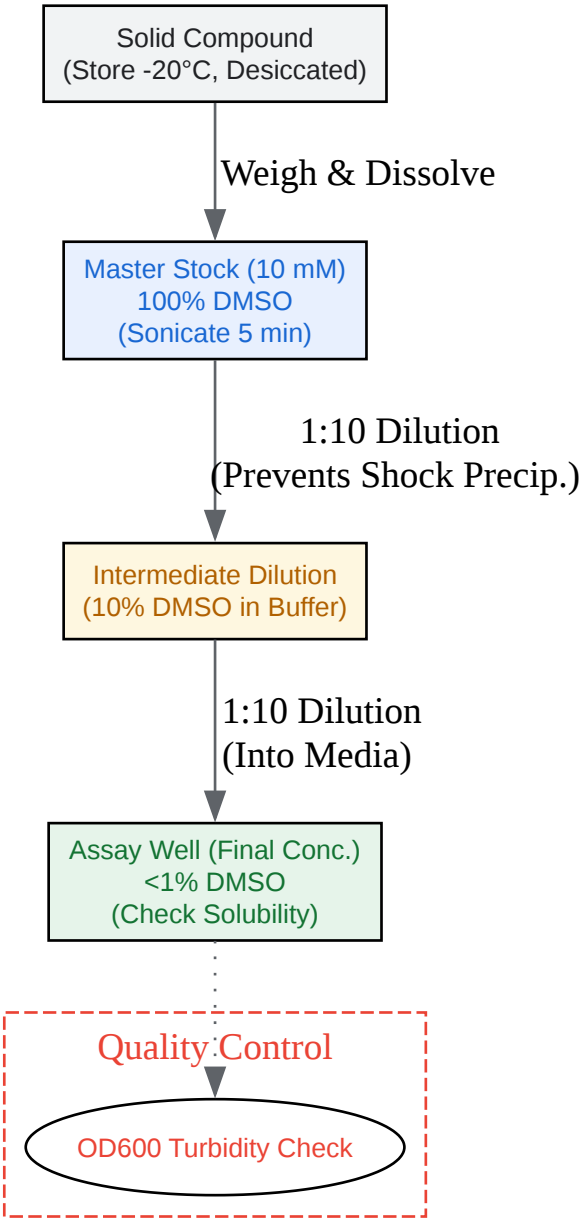

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Figure 2: Serial dilution strategy to maximize solubility and minimize solvent shock in biological assays.

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